

N-Nitroso-Olanzapine Formation Mechanism: An In-depth Technical Guide

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Compound of Interest

Compound Name: *N-nitroso-olanzapine*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the formation mechanism of **N-nitroso-olanzapine**, a potential Nitrosamine Drug Substance-Related Impurity (NDSRI) of the atypical antipsychotic drug olanzapine. The guide details the theoretical chemical pathways, influential factors, and experimental protocols for risk assessment, alongside mitigation strategies. A significant finding highlighted in this document is the reported difficulty in the formation of **N-nitroso-olanzapine** under forced experimental conditions, suggesting a lower risk profile compared to other NDSRIs.

Introduction to N-Nitroso-Olanzapine

N-nitrosamines are a class of chemical compounds that have raised significant concerns in the pharmaceutical industry due to their potential carcinogenic properties.[1][2] Regulatory bodies worldwide now mandate rigorous risk assessments for the presence of nitrosamine impurities in drug products. **N-nitroso-olanzapine** is the NDSRI formed from the nitrosation of olanzapine. Olanzapine possesses a secondary amine functional group within its chemical structure, making it theoretically susceptible to nitrosation.[3]

Chemical Structures:

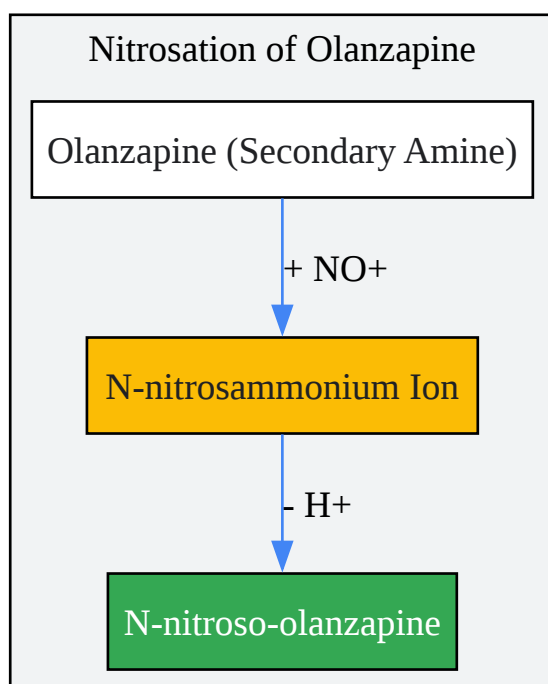
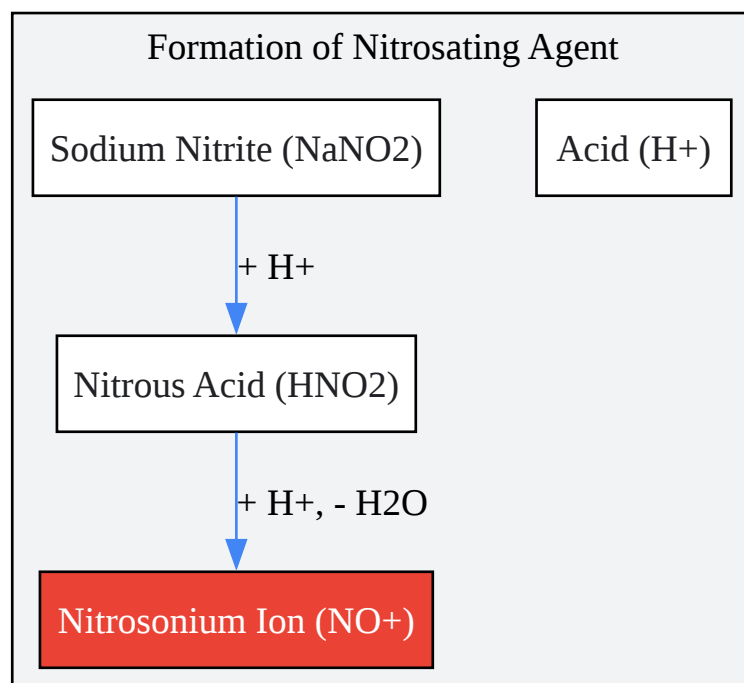
- Olanzapine: 2-Methyl-4-(4-methylpiperazin-1-yl)-10H-thieno[2,3-b][4,5]diazepine
- **N-nitroso-olanzapine**: 2-Methyl-4-(4-methylpiperazin-1-yl)-10-nitroso-10H-benzo[b]thieno[2,3-e][4,5]diazepine[3][5]

Theoretical Formation Mechanism of N-Nitroso-Olanzapine

The fundamental mechanism for the formation of **N-nitroso-olanzapine** is the nitrosation of the secondary amine present in the olanzapine molecule. This reaction typically involves a nitrosating agent, which is often formed from nitrite salts (such as sodium nitrite) under acidic conditions.[1][2][3]

The key steps of the mechanism are as follows:

- **Formation of the Nitrosating Agent:** In an acidic environment, sodium nitrite (NaNO_2) is protonated to form nitrous acid (HNO_2). Further protonation and subsequent loss of a water molecule lead to the formation of the highly electrophilic nitrosonium ion (NO^+).[1][2]
- **Nucleophilic Attack:** The secondary amine nitrogen in the olanzapine molecule acts as a nucleophile and attacks the electrophilic nitrosonium ion. This results in the formation of an N-nitrosammonium ion intermediate.[1]
- **Deprotonation:** A water molecule then deprotonates the N-nitrosammonium ion, yielding the stable **N-nitroso-olanzapine**. [1]



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Caption: General mechanism of **N-nitroso-olanzapine** formation.

Factors Influencing Formation and Propensity of N-Nitroso-Olanzapine

While the theoretical mechanism is well-understood, the actual formation of **N-nitroso-olanzapine** is influenced by several factors. A critical finding from available literature is a "Synthesis Attempts and Failure Report (NAP Test)" for **N-nitroso-olanzapine**. This report indicates that **N-nitroso-olanzapine** does not readily form even under rigorous forced conditions, suggesting a low propensity for its formation.^[6]

The following table summarizes the key factors that generally influence nitrosamine formation and their likely impact on **N-nitroso-olanzapine** based on the available information.

Factor	Description	Likely Impact on N-nitroso-olanzapine Formation
Presence of Nitrosating Agents	Nitrite and nitrate impurities in raw materials, excipients, or water are common sources of nitrosating agents.	A necessary prerequisite for the reaction to occur.
pH	Acidic conditions (low pH) generally favor the formation of the nitrosonium ion, the key nitrosating agent.[3]	While acidic pH is generally required, the "failure report" suggests other factors may inhibit the reaction for olanzapine.
Temperature	Higher temperatures can accelerate the rate of chemical reactions, including nitrosamine formation.[3]	Elevated temperatures during manufacturing or storage could potentially increase the risk, although this is not confirmed for olanzapine.
Presence of Inhibitors	Antioxidants such as ascorbic acid (Vitamin C) and alpha-tocopherol (Vitamin E) can act as scavengers of nitrosating agents, thereby inhibiting nitrosamine formation.	The addition of these inhibitors to formulations is a potential mitigation strategy.
Water Content	Water can play a role in the formation of nitrous acid and can also influence the degradation of the drug substance.	The impact of water content on N-nitroso-olanzapine formation is not specifically documented but is a factor to consider in formulation development.

Experimental Protocols for Risk Assessment

To assess the risk of **N-nitroso-olanzapine** formation, a forced degradation study, often referred to as a Nitrosation Assay Procedure (NAP) test, can be performed. The following is a representative protocol based on general guidelines for NDSRI risk assessment.[7][8]

Representative Forced Nitrosation Protocol (NAP Test)

Objective: To evaluate the potential for **N-nitroso-olanzapine** formation from olanzapine drug substance under stressed nitrosating conditions.

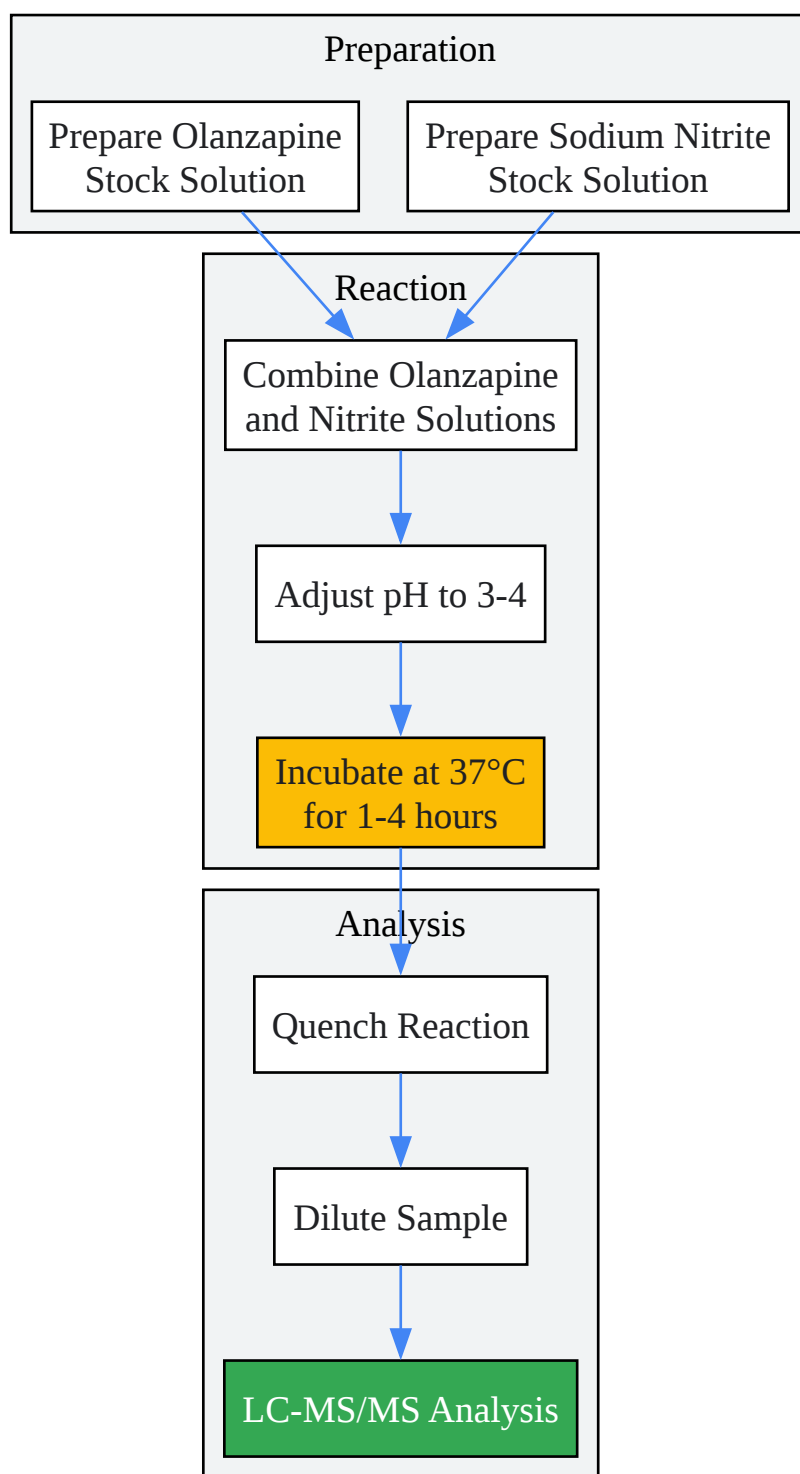
Materials:

- Olanzapine drug substance
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl) or other suitable acid
- Deionized water
- Organic solvent (e.g., acetonitrile, methanol)
- **N-nitroso-olanzapine** reference standard (if available)
- LC-MS/MS system

Procedure:

- Sample Preparation:
 - Prepare a stock solution of olanzapine in a suitable solvent (e.g., 0.1 M HCl) at a concentration of approximately 10 mg/mL.
 - Prepare a stock solution of sodium nitrite in deionized water at a concentration of approximately 40 mM.
- Reaction Conditions:
 - In a reaction vessel, combine the olanzapine stock solution with the sodium nitrite stock solution. A typical molar ratio of drug to nitrite for forced studies is 1:4.
 - Adjust the pH of the reaction mixture to approximately 3-4 using HCl.

- Incubate the reaction mixture at a controlled temperature, for example, 37°C, for a defined period (e.g., 1-4 hours).^[7]
- Sample Quenching and Analysis:
 - After the incubation period, quench the reaction by adding a suitable quenching agent (e.g., ammonium sulfamate or ascorbic acid) to remove excess nitrite.
 - Dilute the sample with an appropriate mobile phase for LC-MS/MS analysis.
 - Analyze the sample using a validated LC-MS/MS method to detect and quantify the presence of **N-nitroso-olanzapine**.



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Caption: General workflow for a forced nitrosation study.

Proposed Analytical Methodology

A highly sensitive and specific analytical method is required for the detection and quantification of trace levels of **N-nitroso-olanzapine**. Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) is the technique of choice for this purpose.

Key LC-MS/MS Parameters:

- **Chromatographic Column:** A reversed-phase C18 column is typically suitable for the separation of olanzapine and its related compounds.
- **Mobile Phase:** A gradient elution with a mixture of an aqueous buffer (e.g., ammonium formate or formic acid in water) and an organic solvent (e.g., acetonitrile or methanol).
- **Ionization Source:** Electrospray Ionization (ESI) in positive ion mode is generally effective for olanzapine and its derivatives.
- **Mass Spectrometry Detection:** Multiple Reaction Monitoring (MRM) mode should be used for high selectivity and sensitivity. This involves monitoring specific precursor-to-product ion transitions for both **N-nitroso-olanzapine** and a suitable internal standard.

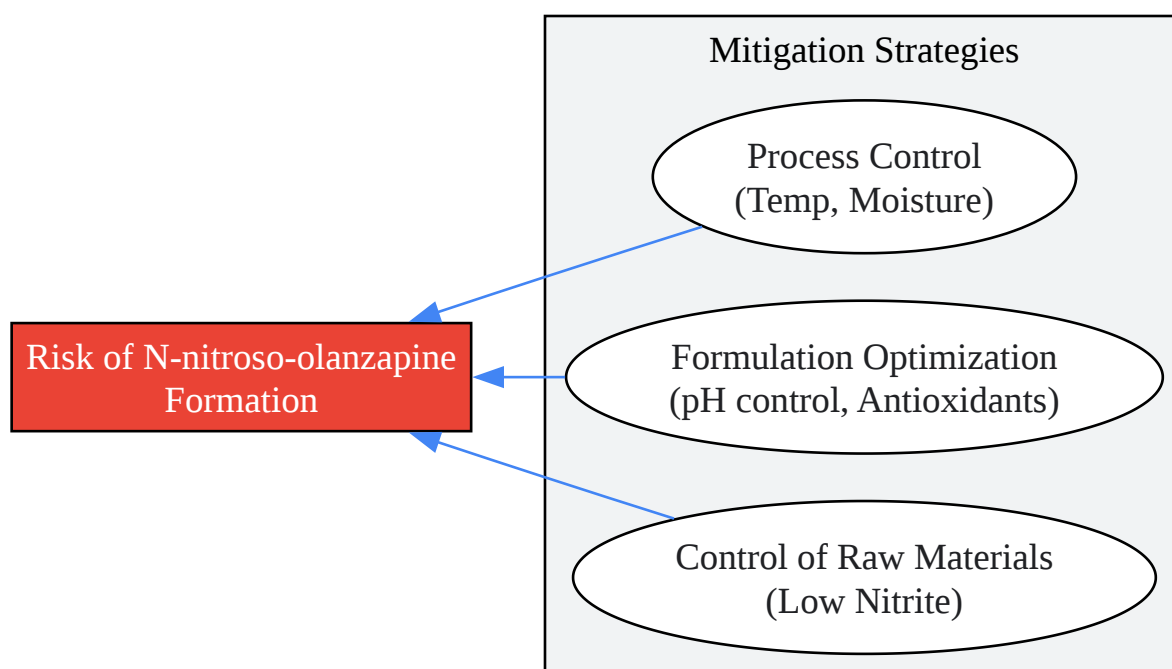
Mitigation Strategies for N-Nitroso-Olanzapine Formation

Although the formation of **N-nitroso-olanzapine** appears to be challenging, it is prudent for drug manufacturers to consider mitigation strategies as part of a comprehensive risk management plan.

Potential Mitigation Strategies:

- **Raw Material Control:** Sourcing active pharmaceutical ingredients (APIs) and excipients with low residual nitrite and nitrate levels is a primary control measure.
- **Formulation Optimization:**
 - **pH Control:** Maintaining a neutral or basic pH in the drug product formulation can significantly inhibit the formation of the nitrosating species.

- Use of Antioxidants: Incorporating antioxidants such as ascorbic acid or alpha-tocopherol into the formulation can effectively scavenge nitrosating agents.
- Process Control:
 - Temperature and Moisture Control: Minimizing exposure to high temperatures and humidity during manufacturing and storage can reduce the potential for degradation and subsequent nitrosamine formation.
 - Avoidance of Nitrosating Agents: Scrutinizing the entire manufacturing process to eliminate any unintended sources of nitrosating agents.



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Caption: Key mitigation strategies for **N-nitroso-olanzapine** formation.

Conclusion

The formation of **N-nitroso-olanzapine** is theoretically possible due to the presence of a secondary amine in the olanzapine structure. The established chemical mechanism involves the reaction of olanzapine with a nitrosating agent, typically derived from nitrites under acidic conditions. However, a crucial piece of evidence, a "Synthesis Attempts and Failure Report

(NAP Test)," suggests that **N-nitroso-olanzapine** does not form readily under forced nitrosating conditions. This indicates a potentially low risk of its presence in the final drug product.

For comprehensive risk assessment, pharmaceutical manufacturers should conduct forced degradation studies and employ sensitive analytical methods like LC-MS/MS. Should a risk be identified, mitigation strategies focusing on the control of raw materials, formulation optimization (including pH control and the use of antioxidants), and stringent process controls are recommended. This proactive approach ensures the safety and quality of olanzapine-containing drug products, aligning with global regulatory expectations for the control of nitrosamine impurities.

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References

- [1. Video: 2° Amines to N-Nitrosamines: Reaction with NaNO₂ \[jove.com\]](#)
- [2. chem.libretexts.org \[chem.libretexts.org\]](#)
- [3. resolvemass.ca \[resolvemass.ca\]](#)
- [4. Nitrosation and nitrosylation - Wikipedia \[en.wikipedia.org\]](#)
- [5. Ester-mediated nitrosamine formation from nitrite and secondary or tertiary amines - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. veeprho.com \[veeprho.com\]](#)
- [7. ema.europa.eu \[ema.europa.eu\]](#)
- [8. Modified NAP Test: A Simple and Responsive Nitrosating Methodology for Risk Evaluation of NDSRIs -Pub - Confirmatory Testing & Analytical Challenges - Nitrosamines Exchange \[nitrosamines.usp.org\]](#)
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